

Essential Safety and Handling Guide for Anthranilic Acid

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Compound of Interest

Compound Name: Anthranil

Cat. No.: B1196931

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **anthranilic** acid in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Core Safety Information

Anthranilic acid is a crystalline powder, appearing white to pale-yellow, and is combustible.[1] It can cause serious eye irritation, as well as skin and respiratory tract irritation.[2][3] Ingestion may lead to gastrointestinal issues, and symptoms of exposure can include nausea, vomiting, and rash.[1][3]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent contact and exposure. The following table summarizes the recommended PPE for handling **anthranilic** acid.

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.[4]	To protect against dust particles and chemical splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[4]	To prevent skin contact and potential irritation.[4]
Lab coat or chemical-resistant coveralls.[4]	To protect skin and personal clothing from contamination.[4]	
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher for dusts). [4]	To prevent inhalation of dust particles, especially when handling powders.[4]

Hazardous Properties of Anthranilic Acid

The following table provides key quantitative data on the hazardous properties of **anthranilic acid**.

Property	Value	Reference
Oral LD50 (Rat)	5410 mg/kg	[2]
Oral LD50 (Mouse)	1400 mg/kg	[3]
EC50 (Daphnia magna, 48h)	85.7 mg/l	[2]
Flash Point	150 °C / 302 °F	[5]
Autoignition Temperature	>530 °C / >986 °F	[5]
Melting Point	144 - 148 °C	[5]

Operational and Disposal Plans

Adherence to proper handling and disposal procedures is critical for maintaining a safe laboratory environment.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure you are wearing the appropriate PPE as detailed above.^[4] A chemical spill kit should be readily available.
- Handling:
 - Work in a well-ventilated area to avoid dust accumulation.
 - When weighing or transferring the solid, do so carefully to minimize dust generation.^[4] Use a spatula or other suitable tools for transfer.^[4]
 - Avoid contact with strong oxidizing agents, bases, and reducing agents.^[2]
- Post-Handling:
 - After handling, decontaminate all work surfaces.
 - Remove PPE in a manner that prevents self-contamination.^[4]
 - Wash hands thoroughly after handling.^[2]

Spill Response and Disposal Plan

Proper management of spills and waste is crucial to prevent environmental contamination and further exposure.^[4]

Spill Response:

- Evacuate: Clear the area of non-essential personnel.^[4]
- Ventilate: Ensure the spill area is well-ventilated.^[4]
- Containment and Cleanup: For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container.^[1] Use absorbent paper dampened with the same ethanol solution to clean up any remaining material.^[1]
- Decontaminate: Thoroughly clean the spill area.^[4]

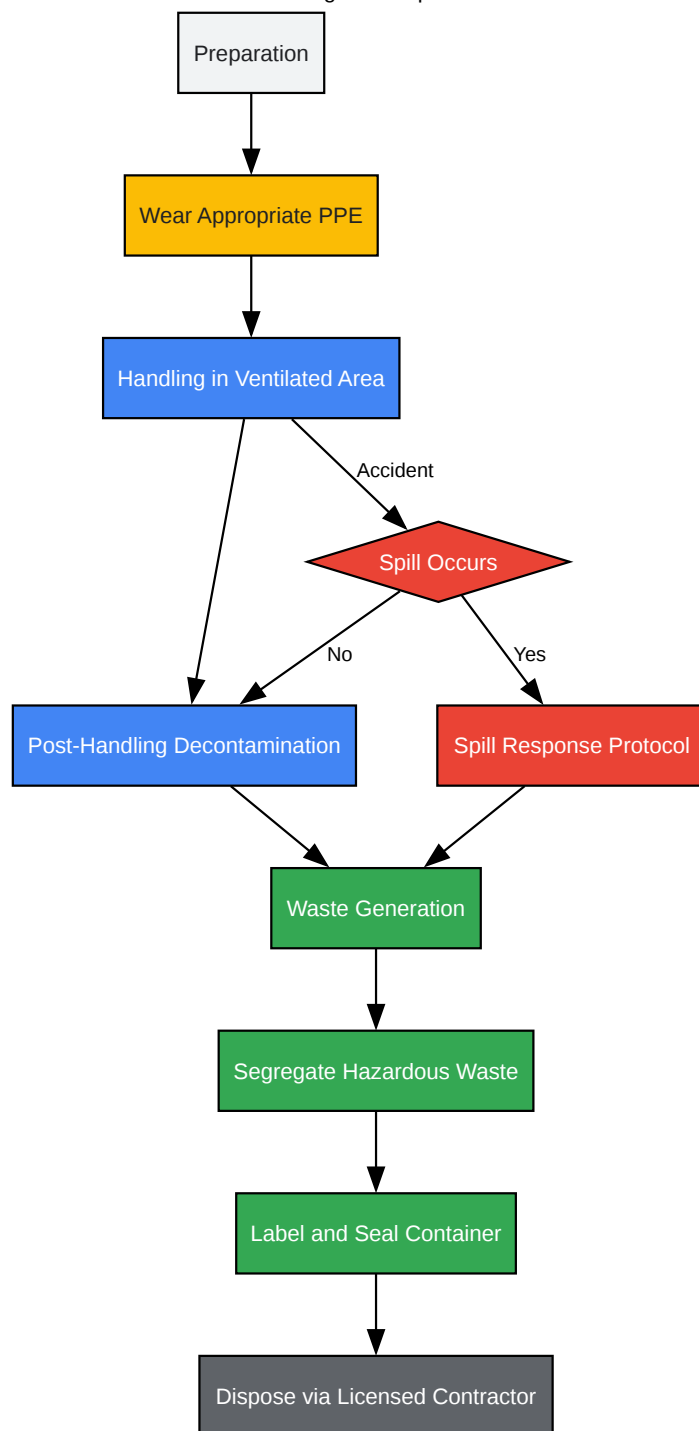
Disposal Plan:

- Waste Collection: All waste containing **anthranilic acid**, including contaminated labware and PPE, must be treated as hazardous waste.^[4] Collect this waste in a designated, sealed, and properly labeled container.^[4]^[6]
- Container Management: Do not overfill waste containers; they should not be filled beyond 90% of their capacity.^[6] Ensure the exterior of the container is clean.^[6]
- Disposal: Dispose of the hazardous waste through a licensed disposal company, adhering to all federal, state, and local regulations.^[7]^[8] Do not dispose of it in the sewer system.^[8]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **anthranilic acid**.

Workflow for Safe Handling and Disposal of Anthranilic Acid



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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Anthranilic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1196931#personal-protective-equipment-for-handling-anthraniil>]

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